

Commercial Sourcing and Technical Guide for High-Purity *cis*-3-Heptene

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Compound of Interest

Compound Name: *cis*-3-Heptene

Cat. No.: B043857

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of high-purity ***cis*-3-Heptene**, a crucial building block and reference standard in organic synthesis and drug development. The guide details potential suppliers, available purity specifications, and a representative analytical protocol for quality assessment.

Introduction to *cis*-3-Heptene in Research and Development

***cis*-3-Heptene** ((3*Z*)-3-Heptene) is a seven-carbon alkene characterized by a *cis*-configuration of the substituents around the double bond at the C3 position. This specific stereochemistry imparts a distinct bent geometry to the molecule, influencing its physical properties and reactivity.^[1] In the context of pharmaceutical research and drug development, high-purity ***cis*-3-Heptene** serves as a valuable starting material for the synthesis of complex molecules where precise stereochemical control is paramount. It is also utilized as a reference standard for analytical method development and validation, particularly in chromatographic techniques.

Commercial Suppliers of High-Purity *cis*-3-Heptene

The procurement of high-purity ***cis*-3-Heptene** is critical for ensuring the reliability and reproducibility of experimental results. Several chemical suppliers offer this compound, with a select few specializing in high-purity grades suitable for demanding research applications.

While many vendors supply mixtures of cis- and trans-3-heptene, typically with a purity of >97% for the combined isomers, the following suppliers have been identified as offering the specific high-purity cis-isomer.[\[2\]](#)[\[3\]](#)

It is important to note that while some suppliers market the product as a "high-purity reference standard," detailed Certificates of Analysis (CoA) with lot-specific purity and impurity profiles should be requested directly from the vendor to ensure suitability for a given application.

Summary of Supplier Information

Supplier	Product Name/Description	Stated Purity	CAS Number	Notes
Benchchem	cis-3-Heptene	High-Purity Reference Standard	7642-10-6	Marketed as a defined stereoisomer for advanced chemical research. [1]
Chiron (distributed by ESSLAB)	cis-3-Heptene	Analytical Reference Material	7642-10-6	Provided as a solution in methanol (1000 µg/mL). [4]
Shaanxi Dideu Medichem Co. Ltd. (via ChemicalBook)	(3Z)-3-Heptene	99%	7642-10-6	Listed with a specific high purity percentage. [5]

Experimental Protocol: Purity Assessment by Gas Chromatography

The determination of the purity of **cis-3-Heptene**, and specifically the quantification of the trans-isomer and other potential impurities, is typically achieved using high-resolution capillary gas chromatography (GC). The following protocol is a representative method synthesized from established practices for the analysis of volatile hydrocarbon isomers.

Principle

This method utilizes a gas chromatograph equipped with a flame ionization detector (FID) to separate volatile compounds based on their boiling points and interactions with the stationary phase of the GC column. The area of the peak corresponding to **cis-3-Heptene** relative to the total area of all peaks in the chromatogram is used to calculate its percentage purity.^[6]

Instrumentation and Conditions

Parameter	Specification
Gas Chromatograph	Agilent 7890A Series GC or equivalent
Injector	Split/splitless inlet
Temperature	250 °C
Split Ratio	100:1 (can be adjusted based on concentration)
Injection Volume	1 µL
Column	HP-INNOWax, 60 m x 0.32 mm, 0.5 µm film thickness (or equivalent polar capillary column)
Carrier Gas	Helium, constant flow at 2.1 mL/min
Oven Temperature Program	
Initial Temperature	60 °C
Hold Time	10 minutes
Detector	Flame Ionization Detector (FID)
Temperature	300 °C

Sample Preparation

- Allow the vial of **cis-3-Heptene** to equilibrate to room temperature.
- Prepare a dilute solution of the **cis-3-Heptene** sample in a high-purity volatile solvent (e.g., hexane or pentane). The concentration should be appropriate for FID detection without causing column overload.

Procedure

- Set up the gas chromatograph according to the conditions specified in the table above.
- Inject the prepared sample solution into the GC.
- Acquire the chromatogram for a sufficient duration to allow for the elution of all potential impurities.
- Identify the peaks corresponding to the solvent, **cis-3-Heptene**, and any impurities (such as trans-3-Heptene). Peak identification can be confirmed by running a certified reference standard if available.
- Integrate the peak areas for all components, excluding the solvent peak.

Data Analysis and Purity Calculation

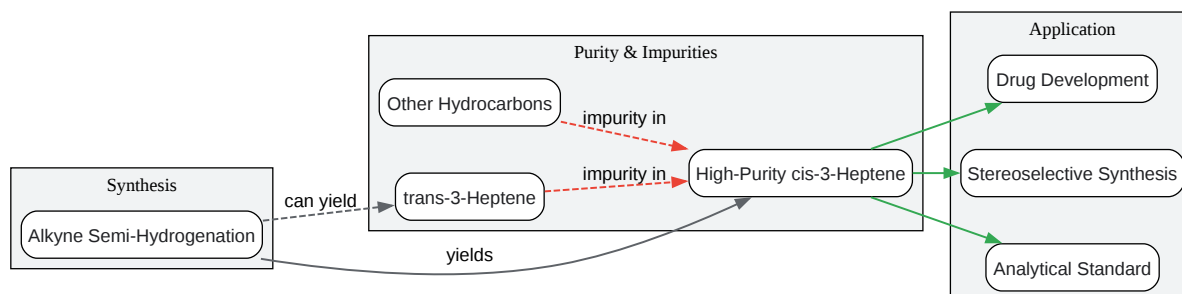
The percent purity of **cis-3-Heptene** is calculated based on the area normalization method:

$$\% \text{ Purity} = (\text{Area of } \textbf{cis-3-Heptene} \text{ Peak} / \text{Total Area of All Peaks}) \times 100$$

Visualizing Workflows and Relationships

Logical Workflow for Supplier Selection

The following diagram illustrates a logical workflow for researchers to select a suitable commercial supplier for high-purity **cis-3-Heptene**.



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